

Application Notes and Protocols for Liperfluo in Cultured Cells

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Compound of Interest

Compound Name: *Liperfluo*

Cat. No.: *B12399933*

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Introduction

Liperfluo is a fluorescent probe specifically designed for the detection of lipid peroxides within cellular environments.^{[1][2][3]} As a perylene derivative, it offers high sensitivity and specificity, making it a valuable tool for researchers studying oxidative stress and related cellular processes like ferroptosis.^{[1][2][4][5]} Ferroptosis is a form of regulated cell death driven by iron-dependent accumulation of lipid peroxides.^{[1][6]} **Liperfluo**'s oxidized form is nearly non-fluorescent in aqueous media but exhibits strong fluorescence in lipophilic environments such as cell membranes, allowing for clear visualization of lipid peroxidation.^{[1][3][7][8]} Its long-wavelength excitation and emission spectra (excitation ~524 nm, emission ~535 nm) help to minimize phototoxicity and cellular autofluorescence.^{[1][2][3][7][8]}

Quantitative Data Summary

The optimal concentration of **Liperfluo** can vary depending on the cell type and experimental conditions.^{[7][9]} Below is a summary of concentrations and conditions cited in various studies.

Cell Type	Liperfluo Concentration (μM)	Incubation Time	Inducer of Lipid Peroxidation	Application	Reference
HeLa	1	30 min	t-BHP (500 μM)	Microscopy & Flow Cytometry	[9]
SH-SY5Y	20	15 min	Cumene Hydroperoxide (100 μM) or AIPH (6 mM)	Live Cell Imaging	[1][3]
L929	1	30 min	t-BHP (250 μM)	Confocal Microscopy	[1]
A549	5	30 min	Erastin (50 μM)	Microscopy	[7]
MEFs	Not Specified	60 min	Erastin	Flow Cytometry	[6]
16-HBE	1	30 min	Not Specified	Microscopy	[10]
Gastric Cancer Cells	Not Specified	Not Specified	RSL3 (10 μM)	Flow Cytometry	[11]
HepG2	Not Specified	Not Specified	Not Specified	Confocal Microscopy	[12][13]

Experimental Protocols

Preparation of Liperfluo Solutions

a. 1 mM Liperfluo Stock Solution (in DMSO)

- To one vial containing 50 μg of **Liperfluo**, add 60 μl of high-quality, anhydrous DMSO.[8][9]
- Vortex the tube for approximately 2-5 minutes to dissolve the powder completely.[7][9]
Pipetting up and down can aid dissolution.[7]

- If solids persist, sonication or warming the solution at 40°C for 30 minutes can be used.[\[7\]](#)[\[8\]](#)
- Crucially, protect the stock solution from light using aluminum foil. The prepared DMSO stock solution should be used within one day.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Store the stock solution at 0-5°C.[\[1\]](#)[\[9\]](#)

b. **Liperfluo** Working Solution

- Dilute the 1 mM **Liperfluo** DMSO stock solution with a serum-free culture medium or an appropriate buffer (like PBS or HBSS) to the desired final concentration (typically 1-10 µM).[\[1\]](#)[\[7\]](#)[\[9\]](#)
- The final concentration of DMSO in the cell culture should be kept below 1% to avoid cytotoxicity.[\[1\]](#)[\[8\]](#)
- It is recommended to prepare the working solution fresh for each experiment.

Staining Protocol for Adherent Cells (Microscopy)

- Cell Seeding: Seed cells in an appropriate culture vessel (e.g., glass-bottom dish, 8-well slide) and culture overnight under standard conditions (37°C, 5% CO₂).[\[1\]](#)[\[9\]](#)
- Cell Washing: Gently remove the culture medium and wash the cells once with a serum-free medium or HBSS.[\[9\]](#)
- **Liperfluo** Loading: Add the prepared **Liperfluo** working solution to the cells and incubate for 30 minutes at 37°C.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Induction of Lipid Peroxidation (Optional): If using an inducer (e.g., t-BHP, erastin), remove the **Liperfluo** solution, wash the cells twice with HBSS, and then add the medium containing the inducer. Incubate for the desired period (e.g., 1-2 hours).[\[1\]](#)[\[9\]](#)
- Washing: Remove the loading or treatment solution and wash the cells twice with HBSS or PBS to remove excess probe.[\[9\]](#)
- Imaging: Add fresh buffer or medium to the cells and observe under a fluorescence microscope using appropriate filters (Excitation: ~488 nm or ~524 nm, Emission: ~535 nm).

[\[3\]](#)[\[9\]](#)

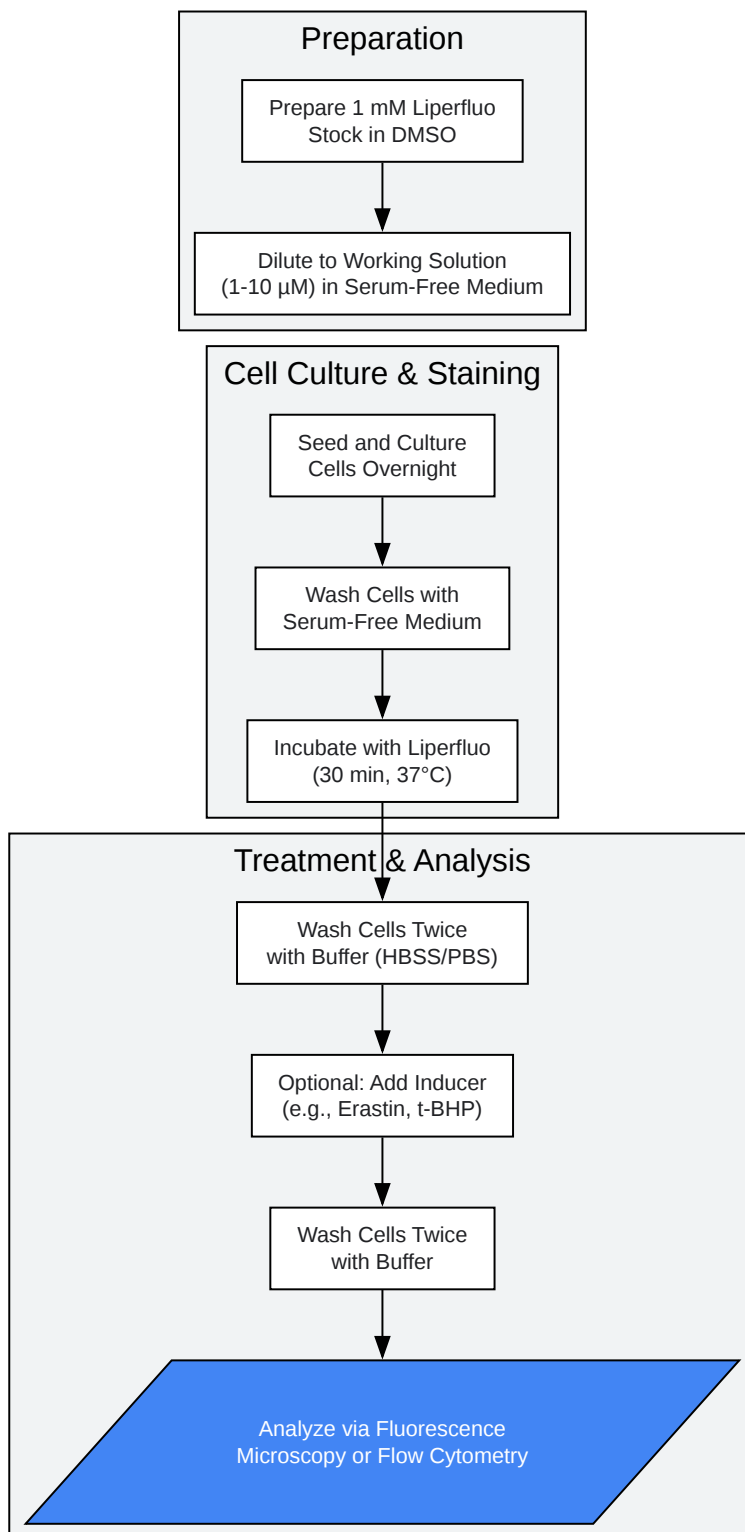
Staining Protocol for Suspension Cells (Flow Cytometry)

- Cell Preparation: Harvest cells and prepare a cell suspension of approximately 1.0×10^5 cells/ml in a serum-free medium or buffer.[\[8\]](#)
- **Liperfluo** Loading: Add the 1 mM **Liperfluo** DMSO stock solution directly to the cell suspension to achieve the desired final concentration.[\[7\]](#)[\[9\]](#)
- Incubation: Incubate the cells for 30 minutes at 37°C, protected from light.[\[8\]](#)[\[9\]](#)
- Induction of Lipid Peroxidation (Optional): If using an inducer, add it to the cell suspension and incubate for the required time.
- Washing: Centrifuge the cells, remove the supernatant, and wash them twice with fresh buffer (e.g., HBSS).[\[9\]](#)
- Analysis: Resuspend the cell pellet in buffer and analyze immediately using a flow cytometer (e.g., Excitation: 488 nm laser, Emission: 515-545 nm filter).[\[9\]](#)

Visualizations

Experimental Workflow

Experimental Workflow for Liperfluo Staining

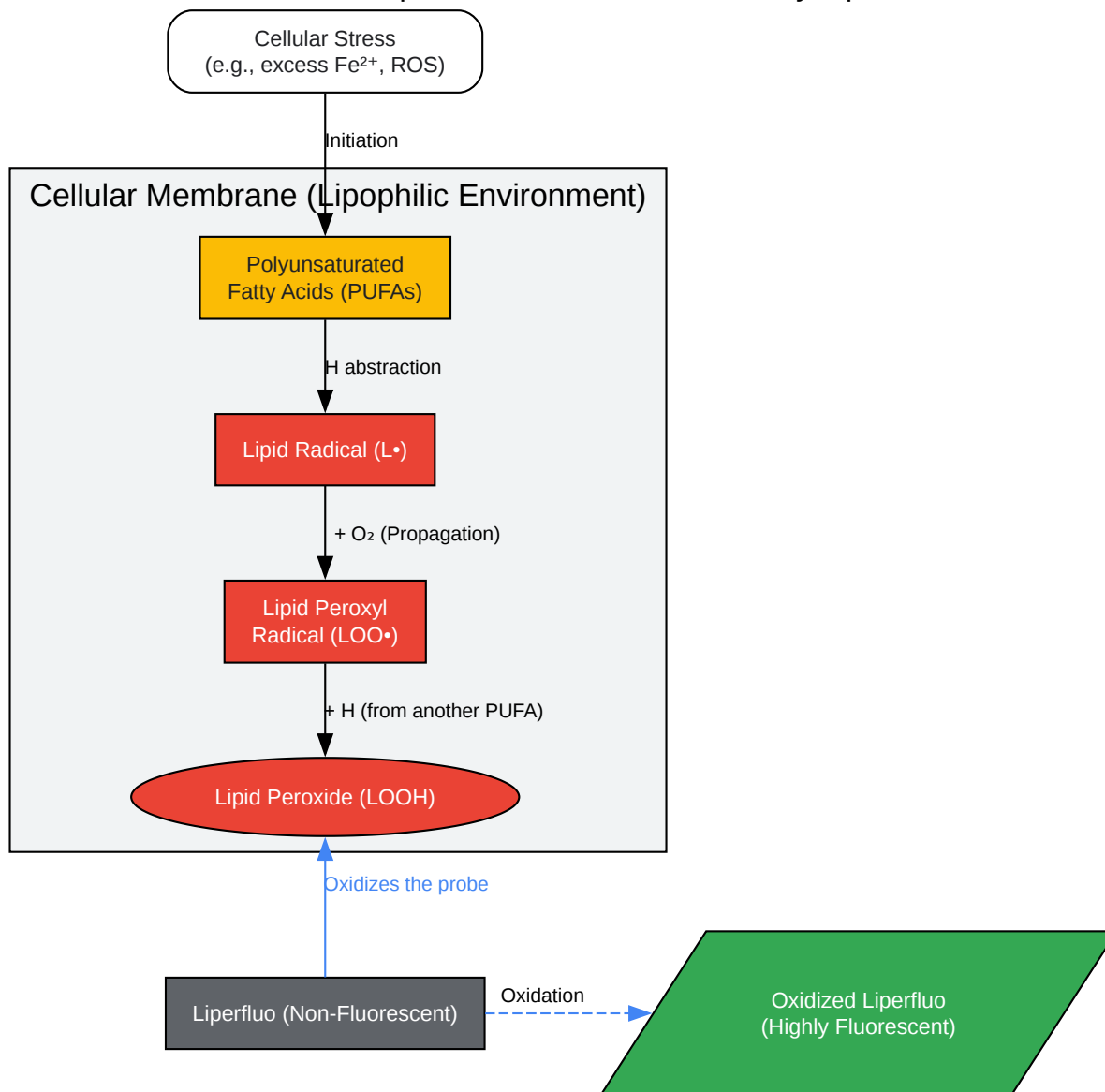


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Caption: A flowchart of the general protocol for staining cultured cells with **Liperfluo**.

Signaling Pathway

Mechanism of Lipid Peroxidation Detection by Liperfluo



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Caption: The pathway of lipid peroxidation and its detection by the **Liperfluo** probe.

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